

Application Note: Synthesis and Purification of Solriamfetol (JZP-110)[1]

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Compound of Interest

Compound Name: *tert-Butyl (2-amino-3-phenylpropyl)carbamate*

CAS No.: 943323-35-1

Cat. No.: B1288437

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Introduction & Scope

Solriamfetol (marketed as Sunosi®) is a dopamine and norepinephrine reuptake inhibitor (DNRI) indicated for excessive daytime sleepiness associated with narcolepsy and obstructive sleep apnea.[1][2][3] Chemically, it is (R)-2-amino-3-phenylpropyl carbamate.[1][2][3][4][5][6][7]

Critical Nomenclature Clarification: The prompt requests the synthesis from "(R)-2-amino-3-phenylpropyl carbamate." Note that this chemical name refers to the Solriamfetol free base itself.[1] A synthesis starting from the final product is chemically null.[1] Therefore, this Application Note addresses the two logical interpretations of this request for a drug development audience:

- De Novo Synthesis: The construction of the carbamate moiety starting from its metabolic precursor, (R)-Phenylalaninol.[1]
- Salt Formation & Crystallization: The conversion of the crude (R)-2-amino-3-phenylpropyl carbamate (Free Base) into the Solriamfetol Hydrochloride drug substance.[1]

Synthetic Challenge: Chemoselectivity

The core challenge in synthesizing Solriamfetol from (R)-phenylalaninol is Regioselectivity.[1]

The precursor contains two nucleophilic sites: a primary amine (

) and a primary alcohol (

).[1]

- Thermodynamic Preference: Isocyanates (carbamoylating agents) preferentially react with the more nucleophilic amine to form a Urea impurity (

-carbamoylation).[1]

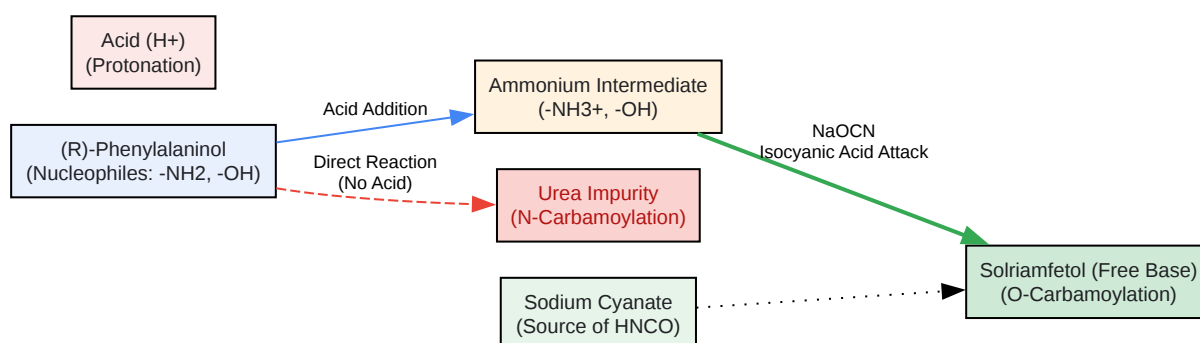
- Target: We require reaction at the alcohol to form the Carbamate (

-carbamoylation).[1]

This protocol details the Acid-Mediated Direct Carbamoylation method (sodium cyanate route), which utilizes pH-controlled protonation to mask the amine, directing the reaction exclusively to the alcohol.[1]

Retrosynthetic Analysis & Pathway

The following diagram illustrates the chemoselective strategy. By protonating the amine precursor (1), we deactivate it, allowing the isocyanic acid (generated in situ) to react with the hydroxyl group.[1]



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Caption: Chemoselective pathway utilizing amine protonation to favor O-carbamoylation over N-carbamoyl urea formation.[1]

Protocol 1: Synthesis of Solriamfetol Free Base

Target: Conversion of (R)-Phenylalaninol to (R)-2-amino-3-phenylpropyl carbamate. Method: Acid-Modulated Sodium Cyanate Carbamoylation.[1][6][8]

Reagents & Equipment[1][10]

- Precursor: (R)-Phenylalaninol (CAS: 5267-64-1) - High optical purity (>99% ee) is critical.[1]
- Reagent: Sodium Cyanate (NaOCN).[1]
- Acid: Methanesulfonic acid (MSA) or Hydrochloric acid (HCl).[1] MSA is preferred for higher solubility in organic biphasic systems.[1]
- Solvent: Dichloromethane (DCM) or Toluene.[1]
- Equipment: Jacketed glass reactor with overhead stirring; pH meter.

Step-by-Step Procedure

- Charge and Dissolution:
 - In a reactor, dissolve 10.0 g (66.1 mmol) of (R)-Phenylalaninol in 100 mL of Dichloromethane (DCM).
 - Cool the solution to 0–5°C.
- Acid Protection (The Critical Step):
 - Slowly add Methanesulfonic acid (MSA) (approx.[1] 2.0 - 2.5 equivalents) while maintaining temperature <10°C.[1]
 - Mechanism:[6][9][10] This converts the free amine (

-) to the methanesulfonate salt (
-), rendering it non-nucleophilic.[1]
- Verify pH is strongly acidic ($\text{pH} < 2$).[1]
 - Carbamoylation:
 - Add Sodium Cyanate (NaOCN) (2.0 equivalents) in small portions over 30 minutes.
 - Note: NaOCN reacts with excess acid to form Isocyanic Acid (
 -) in situ.[1]
 - Allow the reaction to warm to $20\text{--}25^\circ\text{C}$ and stir for 12–16 hours.
 - IPC (In-Process Control): Monitor by HPLC for the disappearance of phenylalaninol. Limit: $<1.0\%$.
 - Quench and Workup:
 - Cool the mixture to 10°C .
 - Slowly add 20% aqueous NaOH to adjust pH to 12–13.[1] This deprotonates the ammonium salt, liberating the Solriamfetol free base.
 - Separate the layers.[1] Extract the aqueous layer twice with DCM (2 x 50 mL).[1]
 - Isolation:
 - Combine organic layers and wash with brine.[1]
 - Dry over anhydrous
 - and concentrate under vacuum.[1]
 - Yield: Expect a white to off-white solid (Solriamfetol Free Base).[1] Typical yield: 85–90%.
[1]

Protocol 2: Salt Formation (Drug Substance Preparation)

Target: Synthesis of Solriamfetol Hydrochloride from (R)-2-amino-3-phenylpropyl carbamate.

Context: This addresses the prompt's literal phrasing ("Synthesis from the carbamate").

Step-by-Step Procedure

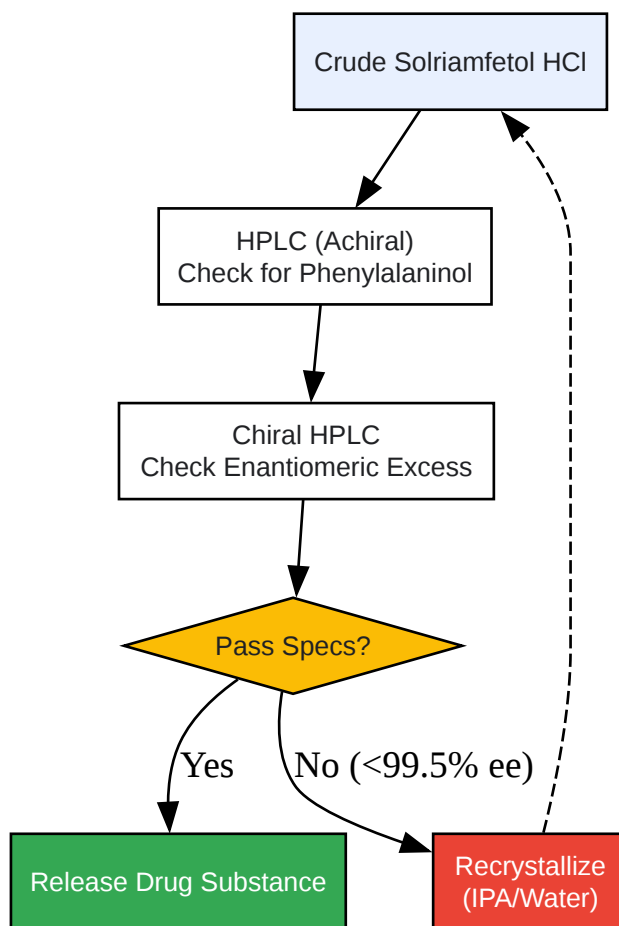
- Dissolution:
 - Dissolve 10.0 g of Solriamfetol Free Base (from Protocol 1) in 50 mL of Isopropyl Alcohol (IPA) at 40°C.
- Acidification:
 - Slowly add HCl in IPA (or concentrated aqueous HCl) dropwise until pH reaches 2–3.
 - A white precipitate (Solriamfetol HCl) will begin to form immediately.[\[1\]](#)
- Crystallization:
 - Heat the slurry to 70°C to dissolve fines (if necessary for polymorph control) or stir at 20°C for 2 hours for standard precipitation.
 - Cool slowly to 0–5°C and hold for 1 hour.
- Filtration and Drying:
 - Filter the solids under vacuum.[\[1\]](#)
 - Wash the cake with cold IPA.
 - Dry in a vacuum oven at 45°C for 12 hours.

Analytical Specifications & Quality Control

The following parameters are critical for validating the synthesis.

Parameter	Specification	Method	Rationale
Appearance	White to off-white crystalline powder	Visual	Standard API requirement. [1]
Identification	Matches Reference Standard	IR / NMR	Confirms structure. [1]
Chiral Purity	99.5% ee	Chiral HPLC	(S)-enantiomer is an impurity. [1]
Assay	98.0% – 102.0%	HPLC (UV)	Quantitative purity. [1]
Impurity A	0.15%	HPLC	Residual Phenylalaninol. [1]
Impurity B	0.15%	HPLC	Urea derivative (N-carbamoyl). [1]

Workflow Diagram: Quality Control Loop



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Caption: Decision tree for analytical release of Solriamfetol HCl.

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